

# Esonarimod physicochemical characterization and stability

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## Compound Focus: Esonarimod, (R)-

CAS No.: 176107-74-7

Cat. No.: S13231140

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## Esonarimod Physicochemical Properties

Property	Value / Description
IUPAC Name / Identifier	Esonarimod (KE-298) [1]
CAS Number	101973-77-7 [1]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> O <sub>4</sub> S [1]
Molecular Weight	280.34 g/mol [1]
SMILES Notation	<chem>CC1=CC=C(C(CC(CSC(C)=O)C(O)=O)=O)C=C1</chem> [1]
Appearance	White to off-white solid [1]

## Insights and Proposed Experimental Characterization

The available data is insufficient for a full stability profile. The provided **SMILES string** suggests the presence of functional groups that are critical to stability, including a **thioester**, a **β-keto acid** (which may readily decarboxylate), and an **aryl ketone** [1].

Based on standard practices for pharmaceutical development, here are key experiments and methodologies to fully characterize Esonarimod.

## Stability Studies

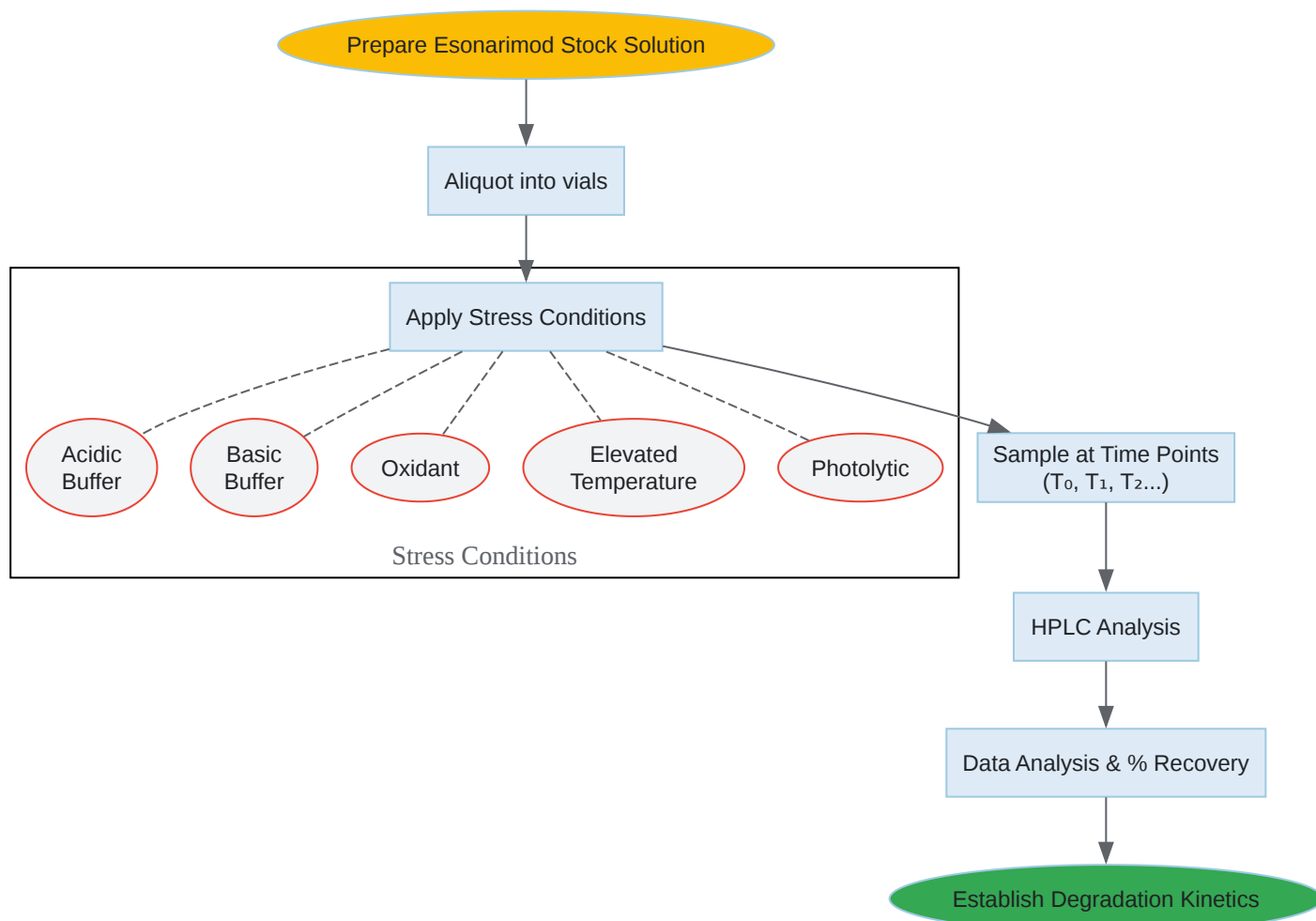
- **Forced Degradation Studies:** Expose the compound to various stress conditions—acid, base, oxidation, heat, and light—as per ICH guidelines. Monitor degradation with HPLC to identify potential breakdown products and inherent stability issues [1].
- **Solution Stability:** Prepare stock solutions in different solvents (e.g., DMSO, buffers of varying pH) and store them under different temperature conditions. Analyze samples over time using HPLC to determine the compound's solution half-life and optimal storage conditions [1].
- **Solid-State Stability:** Store the bulk solid under controlled conditions of temperature and humidity (e.g., 25°C/60% RH, 40°C/75% RH). Monitor for changes in physical appearance, crystallinity, purity, and water content to establish appropriate shelf-life and storage specifications.

## Physicochemical Profiling

- **Solubility:** Determine equilibrium solubility in aqueous buffers at physiologically relevant pH levels and in pharmaceutically relevant solvents.
- **Dissociation Constant (pKa):** Determine using potentiometric or spectrophotometric titration to understand the compound's ionization state across different pH levels.
- **Partition Coefficient (Log P):** Measure the partition coefficient between water and 1-octanol to gauge lipophilicity.

## Experimental Protocol Example

Below is a generalized protocol for assessing solution stability, which can be adapted based on specific resources.



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*Solution stability and forced degradation workflow.*

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## References

1. Esonarimod (KE-298) | Antirheumatic Agent [medchemexpress.com]

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